Application Notes & Protocols: Strategic Functionalization of Methyl 4-iodo-2-methoxybenzoate

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Compound of Interest	
Compound Name:	*Methyl 4-iodo-2-methoxybenzoate*
CAS No.:	*148490-97-5*
Cat. No.:	*B136762*

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Introduction: Unlocking Molecular Complexity

Methyl 4-iodo-2-methoxybenzoate is a highly valuable and versatile building block in the fields of medicinal chemistry and materials science. Its structure, featuring an electron-rich aromatic ring substituted with a reactive iodine atom, a directing methoxy group, and a methyl ester, presents a unique scaffold for the strategic introduction of molecular complexity. The carbon-iodine (C-I) bond is the most reactive of the aryl halides in palladium-catalyzed cross-coupling reactions, making it an ideal handle for forging new carbon-carbon (C-C) and carbon-heteroatom (C-N, C-S, etc.) bonds under relatively mild conditions.[1]

This guide provides an in-depth exploration of the key functionalization strategies for **Methyl 4-iodo-2-methoxybenzoate** at the iodine position. It is designed for researchers, scientists, and drug development professionals, offering not just step-by-step protocols but also the underlying mechanistic principles and strategic considerations behind the choice of catalysts, ligands, and reaction conditions.

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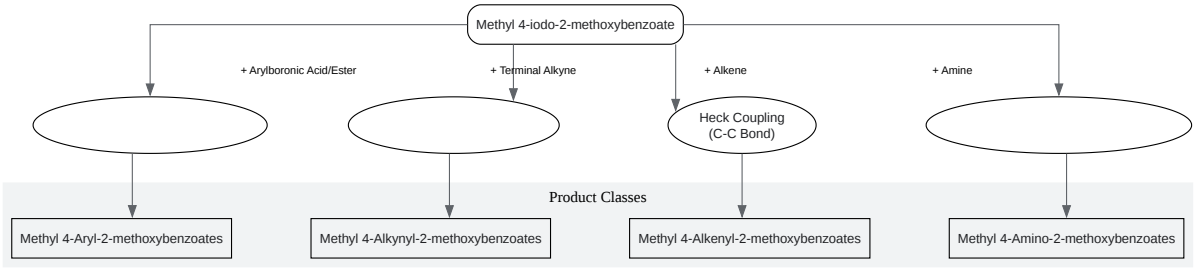
Strategic Overview: Choosing the Right Path

The functionalization of **Methyl 4-iodo-2-methoxybenzoate** can be tailored to achieve a wide array of target structures. The choice of reaction is dictated by the desired bond formation. The following diagram illustrates the primary pathways discussed in this guide.



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Caption: Key functionalization pathways for **Methyl 4-iodo-2-methoxybenzoate**.

Suzuki-Miyaura Coupling: Forging Biaryl Scaffolds

The Suzuki-Miyaura reaction is arguably the most widely used cross-coupling method for the formation of C(sp^2)-C(sp^2) bonds, enabling the synthesis of biaryl compounds.[1] The reaction's high functional group tolerance and the general stability and low toxicity of its boronic acid reagents make it a preferred method in pharmaceutical development.

Mechanistic Insight: The Palladium Catalytic Cycle

The reaction proceeds through a well-established catalytic cycle involving a palladium(0) active species. The key steps are:

- Oxidative Addition: The aryl iodide adds to the Pd(0) complex, forming a Pd(II) species.

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- Transmetalation: In the presence of a base, the organic group from the boronic acid is transferred to the palladium center, displacing the halide.
- Reductive Elimination: The two organic partners on the palladium complex couple and are expelled, regenerating the Pd(0) catalyst.

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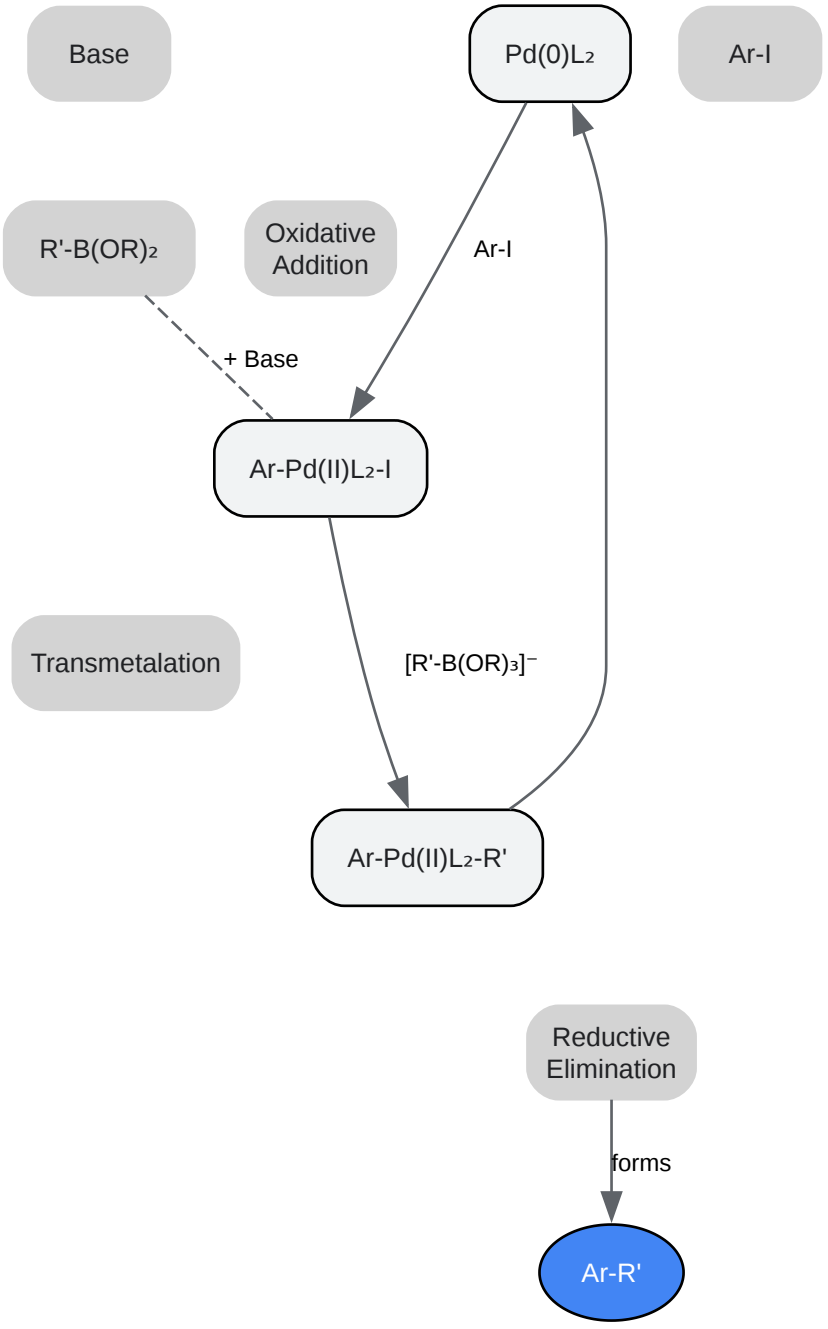

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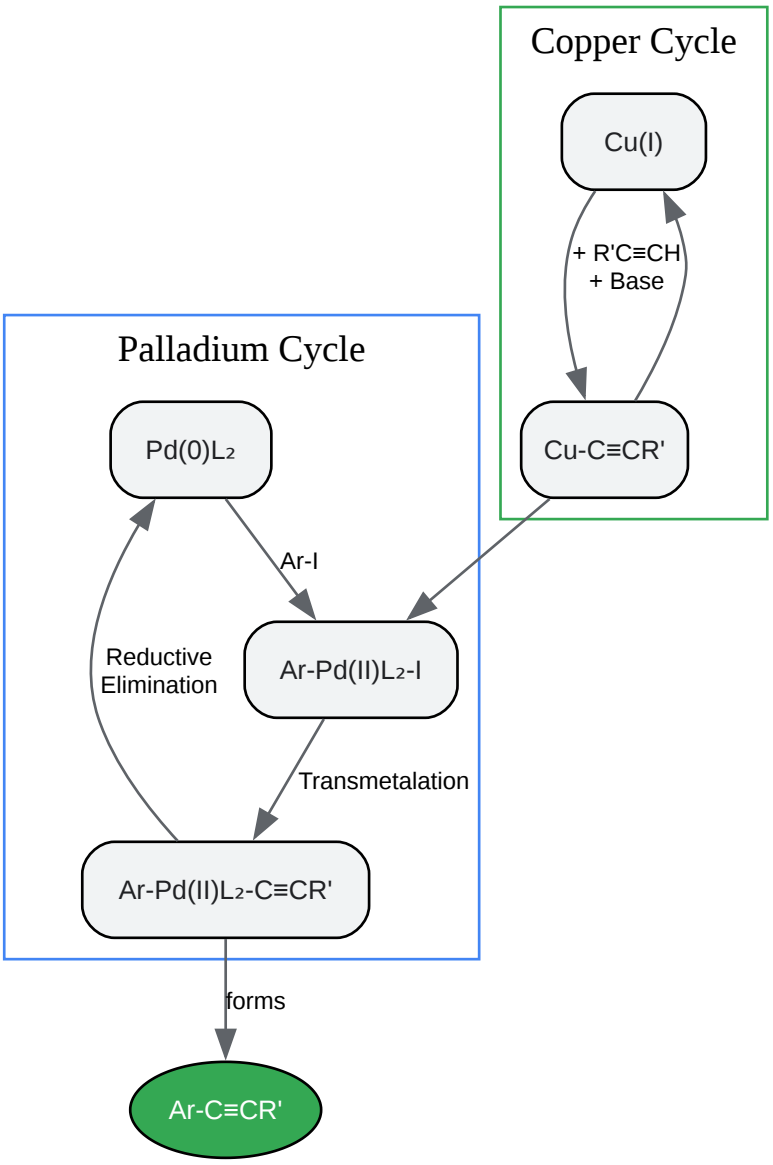

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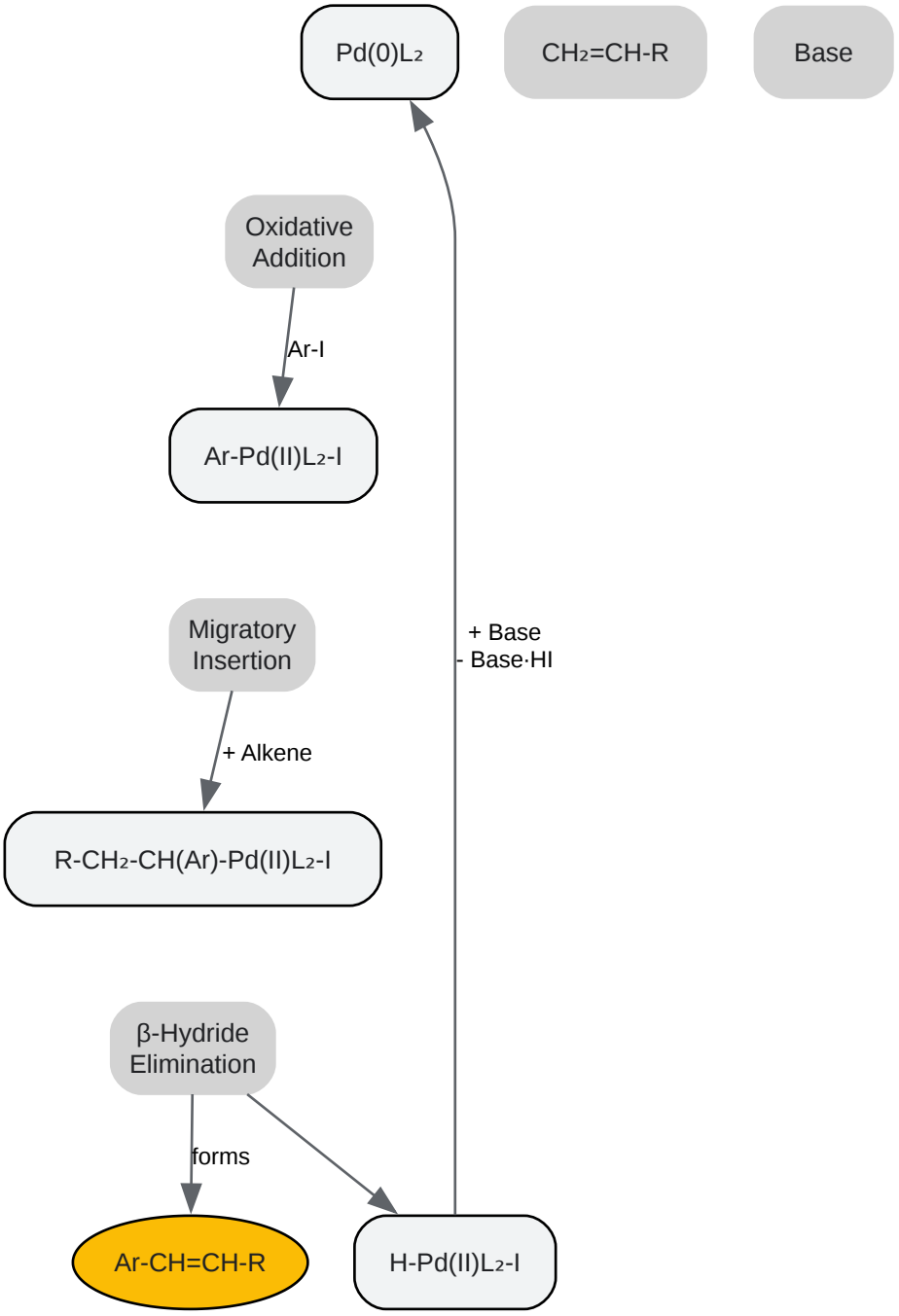

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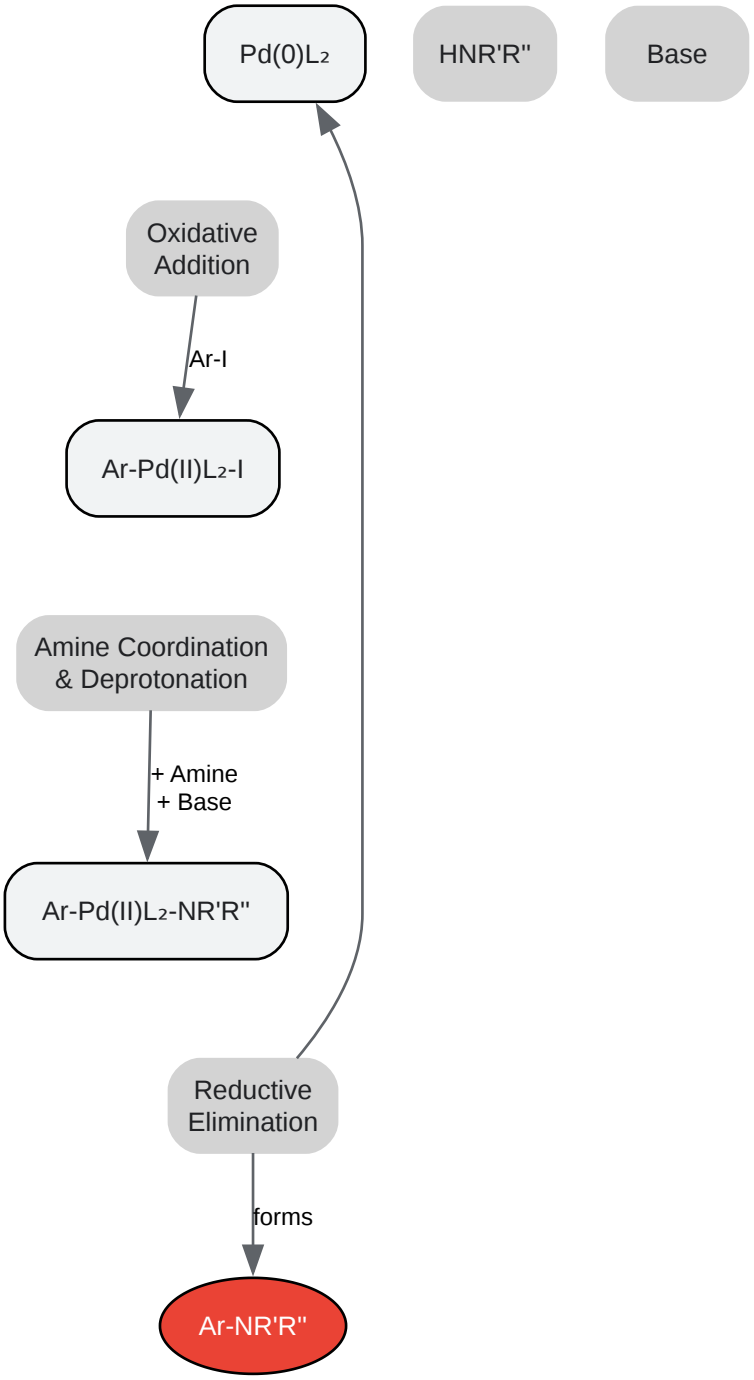

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